

o-Cumylphenol historical context in industrial chemistry

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Compound Focus: o-Cumylphenol

CAS No.: 18168-40-6

Cat. No.: S1520211

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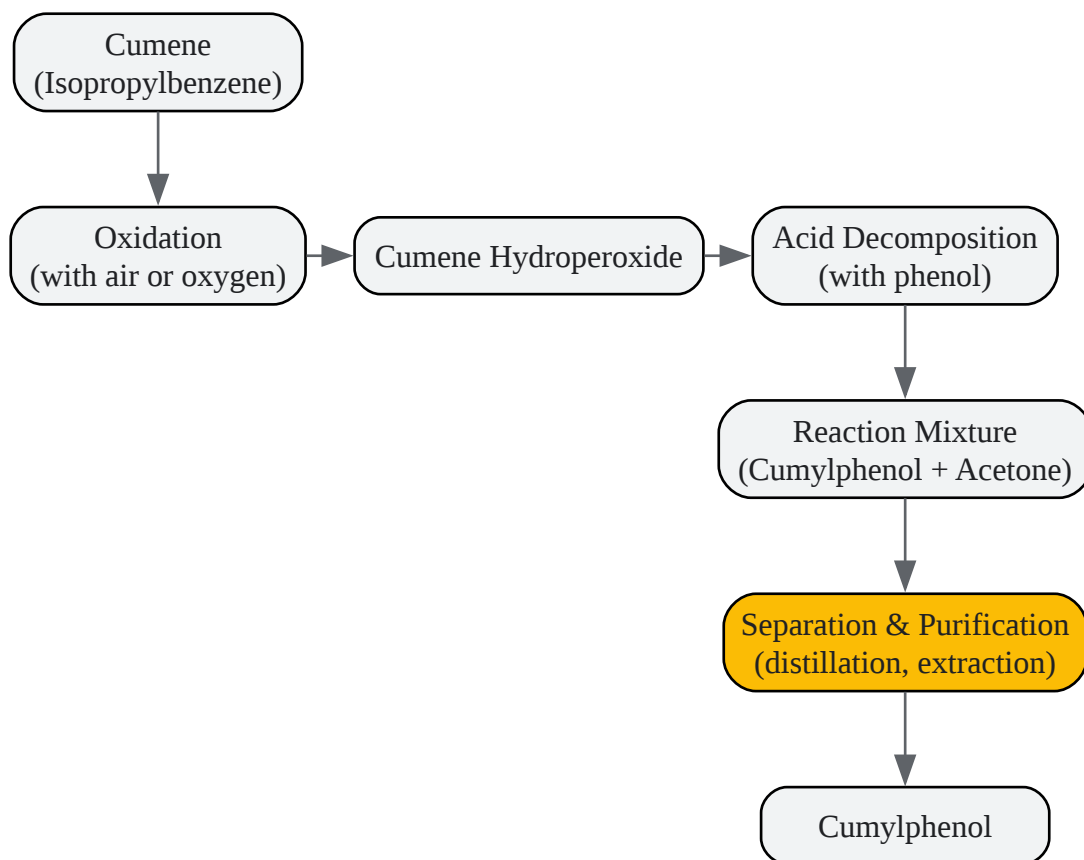
Basic Chemical Identification

The following table summarizes the basic identifiers for **o-cumylphenol** from the search results [1]:

Property	Description
Chemical Name	2-(1-Methyl-1-phenylethyl)phenol
CAS Number	Information missing from results
Molecular Formula	C ₁₅ H ₁₆ O
IUPAC Name	2-(1-Methyl-1-phenylethyl)phenol
Catalog/ID	PubChem CID 123377

Historical Synthesis and Manufacturing

A key historical source is a 1956 patent, **US2750426A**, titled "Manufacture of cumylphenol" [2]. The general process for synthesizing cumylphenol involves the reaction of phenol with a derivative of isopropylbenzene (cumene). The workflow can be summarized as follows:



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Diagram: General workflow for the synthesis of cumylphenol from cumene, based on the method described in US2750426A [2].

Key aspects of this process described in the patent include [2]:

- **Oxidation:** Cumene is oxidized to form cumene hydroperoxide.
- **Decomposition:** The hydroperoxide is then decomposed in the presence of phenol and an acidifying agent (like sulfuric acid) to form a mixture of cumylphenol and acetone.
- **Separation:** The resulting crude product is separated, often involving steps like neutralization with alkali, extraction, and fractional distillation to isolate pure cumylphenol.

Industrial Applications and Market Context

While specific data for **o-cumylphenol** is scarce, its isomer, **4-cumylphenol (para-cumylphenol, CAS 599-64-4)**, is a significant industrial chemical. The information below pertains to the para-isomer and provides context for the chemical family's importance.

Primary Industrial Applications

The table below lists key applications of 4-cumylphenol [3] [4] [5]:

Application	Function / Use
Polycarbonate Resins	Acts as a chain terminator , controlling polymer molecular weight [4] [6].
Phenolic Resins	Serves as a key monomer or modifier in resin production [3] [6].
Surfactants	Used in the manufacturing of various surfactant compounds [6].
Antioxidants & Stabilizers	A key intermediate in producing antioxidants for plastics and rubber [5].
Other	Used in coatings, adhesives, sealants, and agricultural chemicals [5].

Market Data and Key Players

The following quantitative data is reported for the para-cumylphenol market [3] [5]:

Metric	Details
Global Market Size (2024)	~ USD 450 - 500 Million [3]
Projected Market Size (2033)	~ USD 700 Million [3]
Expected CAGR (2026-2033)	~ 5.5% [3] [5]
Leading Regional Market	Asia-Pacific (approx. 40% share) [3]
Key Market Drivers	Demand from automotive, construction, and electronics industries for high-performance resins and materials [3].

Key Players mentioned in the market for cumylphenol-type chemicals include **Dover Chemical, Sasol, Chengdu Yuanda Chemical, Henan Tianfu Chemical, BASF SE, and SI Group** [3] [6].

Safety and Handling

For **4-cumylphenol**, safety data indicates it is generally classified as an irritant [4] [7]:

- **GHS Hazard Statements:** **H315** (Causes skin irritation), **H319** (Causes serious eye irritation), **H335** (May cause respiratory irritation) [4] [7].
- **Safety Precautions:** When handling, use personal protective equipment including **gloves, eye protection, and dust masks** [4].

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References

1. - o | C15H16O | CID 123377 - PubChem Cumylphenol [pubchem.ncbi.nlm.nih.gov]
2. US2750426A - Manufacture of cumylphenol - Google Patents [patents.google.com]
3. 4- Cumylphenol Market Size, Industry Potential & Forecast 2033 [verifiedmarketreports.com]
4. CAS No. 599-64-4 | Chemsrsc [chemsrc.com]
5. Para- Cumylphenol Report on and China Market Size, Scope And... [marketresearchintellect.com]
6. Global Para- Cumylphenol Industry Market Research Report from... [epressrelease.org]
7. 4- CUMYLPHENOL | 599-64-4 [chemicalbook.com]

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